

A Comprehensive Technical Guide to the Solubility of New Fuchsin

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Compound of Interest

Compound Name: New Fuchsin

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This in-depth technical guide provides a detailed overview of the solubility of **New Fuchsin** (C.I. 42520), a triarylmethane dye widely used in histology, microbiology, and analytical chemistry. Understanding the solubility of this compound in various solvents is critical for its effective application in research, diagnostics, and potential therapeutic development. This document presents quantitative solubility data, detailed experimental protocols for solubility determination, and a visual representation of the experimental workflow.

Core Properties of New Fuchsin

New Fuchsin, also known as Basic Violet 2 or Magenta III, is a green crystalline solid that forms a magenta-colored solution when dissolved.^[1] Its chemical formula is $C_{22}H_{24}ClN_3$ with a molecular weight of approximately 365.91 g/mol.^[2]

Quantitative Solubility Data

The solubility of **New Fuchsin** can vary based on the solvent, temperature, and the purity of the dye. The following table summarizes the available quantitative solubility data in common laboratory solvents.

Solvent	Solubility	Temperature (°C)	Notes
Water	11.3 g/L (1.13%)[3][4]	Not Specified	
10 g/L	25		
1 mg/mL	Not Specified		
Ethanol	11.3 g/L (1.13%)	Not Specified	
32 g/L (3.2%)	Not Specified		
Dimethyl Sulfoxide (DMSO)	25 mg/mL	Not Specified	Ultrasonic assistance may be needed.
Methanol	Soluble	Not Specified	Often used to prepare stock solutions.
50% Ethanol	Soluble	Not Specified	Commonly used as a solvent for spectrophotometric analysis.

Note: The term "Basic Fuchsin" is often a mixture of triarylmethane dyes, including **New Fuchsin**. Solubility data for Basic Fuchsin in DMSO is reported to be as high as 50 mg/mL. It is also soluble in methanol.

Experimental Protocol for Solubility Determination

The following is a generalized protocol for determining the solubility of **New Fuchsin** in a given solvent. This method is based on the principle of creating a saturated solution and then quantifying the dissolved solute.

Materials:

- **New Fuchsin** powder
- Solvent of interest (e.g., water, ethanol, DMSO)
- Analytical balance

- Vortex mixer
- Thermostatically controlled shaker or incubator
- Centrifuge
- Spectrophotometer
- Volumetric flasks and pipettes
- Syringe filters (0.22 μm or 0.45 μm)

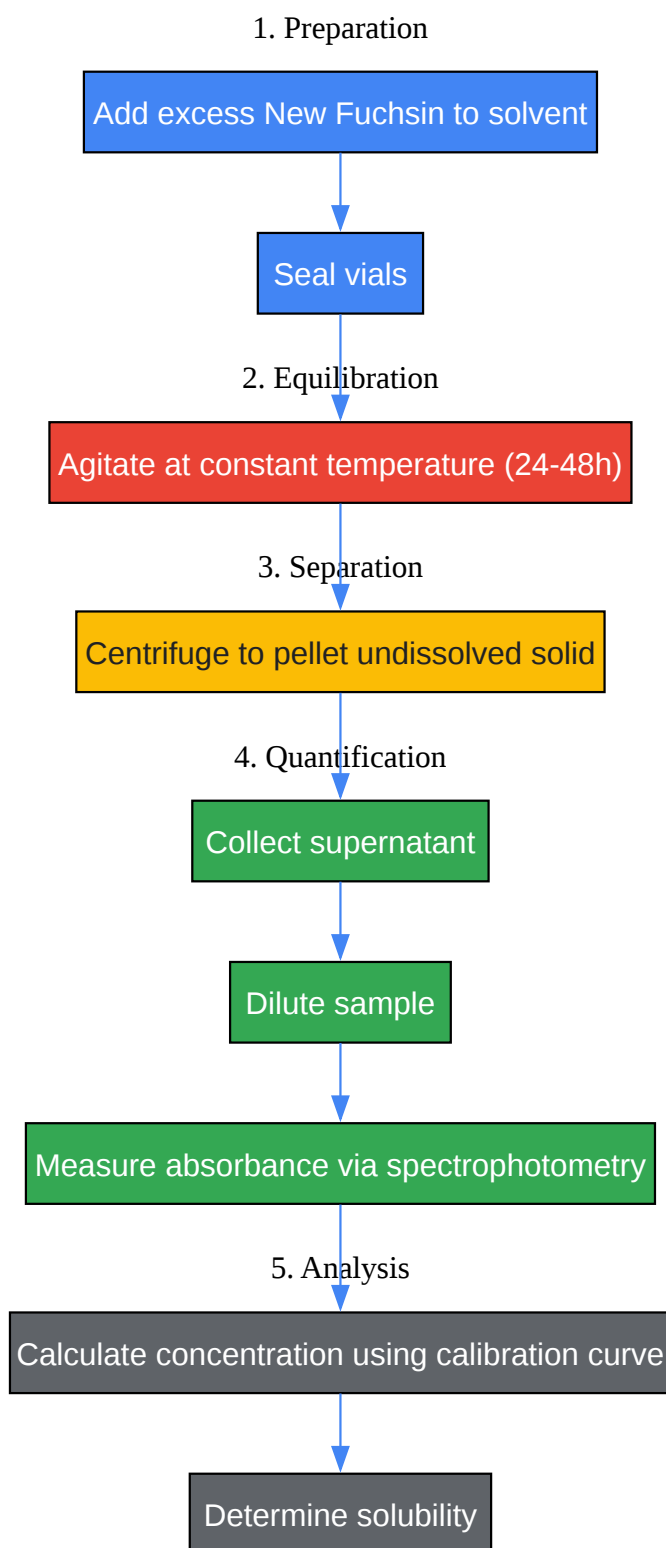
Procedure:

- Preparation of Supersaturated Solutions:
 - Add an excess amount of **New Fuchsin** powder to a known volume of the solvent in a series of vials. The exact amount should be more than the anticipated solubility.
 - Seal the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatically controlled shaker or incubator set to a specific temperature (e.g., 25 °C).
 - Agitate the vials for a predetermined period (e.g., 24-48 hours) to ensure that equilibrium is reached and the solution is saturated.
- Separation of Undissolved Solute:
 - After equilibration, allow the vials to stand undisturbed for a short period to let the excess solid settle.
 - Centrifuge the vials at a high speed to pellet the remaining undissolved **New Fuchsin**.
- Sample Collection and Dilution:

- Carefully withdraw a known volume of the supernatant using a pipette, ensuring not to disturb the solid pellet.
- For highly concentrated solutions, perform a precise serial dilution with the same solvent to bring the concentration within the linear range of the spectrophotometer.
- Quantification:
 - Measure the absorbance of the diluted solution at the maximum absorption wavelength (λ_{max}) of **New Fuchsin** (approximately 553 nm in 50% ethanol).
 - Determine the concentration of the dissolved **New Fuchsin** using a pre-established calibration curve of known concentrations versus absorbance.
- Calculation of Solubility:
 - Calculate the original concentration in the saturated solution by accounting for the dilution factor.
 - Express the solubility in appropriate units, such as g/L or mg/mL.

Experimental Workflow Diagram

The following diagram illustrates the key steps in the experimental determination of **New Fuchsin** solubility.



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